

An In-depth Technical Guide to Disodium 1,3-Benzenedisulfonate

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Compound of Interest

Compound Name: Disodium 1,3-benzenedisulfonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and key physicochemical properties of **disodium 1,3-benzenedisulfonate**. The information is presented to support research and development activities, particularly in the fields of medicinal chemistry and material science.

Molecular Structure and Properties

Disodium 1,3-benzenedisulfonate is an organic sodium salt that consists of a benzene ring substituted by two sulfonate groups at positions 1 and 3.^{[1][2]} The negative charges of the sulfonate groups are counterbalanced by two sodium ions.^[1] This compound is typically encountered as an off-white or tan hygroscopic granular solid.^[1] It is known for its high solubility in water.^{[3][4][5]}

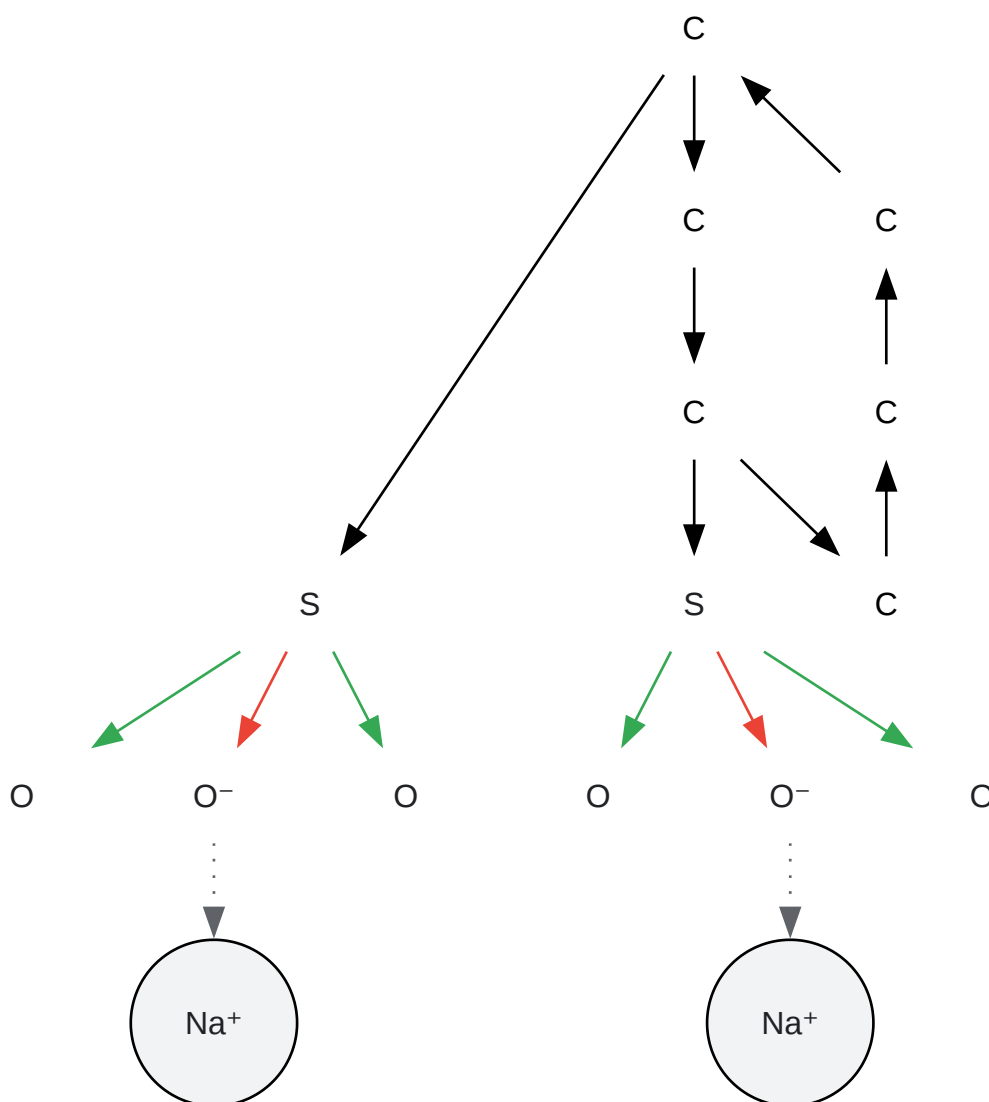
Quantitative Physicochemical Data

A summary of the key quantitative properties of **disodium 1,3-benzenedisulfonate** is provided in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₄ Na ₂ O ₆ S ₂	[1] [2] [6] [7]
Molecular Weight	282.2 g/mol	[1] [6] [7] [8] [9]
IUPAC Name	disodium;benzene-1,3-disulfonate	[1]
CAS Number	831-59-4	[1] [3] [8]
SMILES	<chem>C1=CC(=CC(=C1)S(=O)(=O)[O-])S(=O)(=O)[O-].[Na+].[Na+]</chem>	[1] [6]
Water Solubility	663 g/L at 20°C	[3] [4] [5] [8]
Physical Description	Off-white or tan hygroscopic granules	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **disodium 1,3-benzenedisulfonate** is depicted in the diagram below. This visualization, generated using the DOT language, illustrates the arrangement of the benzene ring, the sulfonate groups, and the associated sodium counter-ions.



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Caption: Molecular structure of **disodium 1,3-benzenedisulfonate**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **disodium 1,3-benzenedisulfonate** are not extensively available in the public domain, as it is a commercially available reagent. However, general synthetic routes to benzenedisulfonic acids involve the sulfonation of benzene using fuming sulfuric acid under controlled temperature conditions. The disodium salt is then typically prepared by neutralizing the resulting sulfonic acid with a sodium base, such as sodium hydroxide or sodium carbonate.

For analytical characterization, standard techniques would be employed:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to confirm the structure of the benzene ring and the positions of the sulfonate groups. A known ^1H NMR spectrum for this compound is available in D_2O .[\[10\]](#)
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational frequencies of the sulfonate groups (S=O and S-O bonds) and the aromatic ring.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the anion.
- Elemental Analysis: To confirm the elemental composition of carbon, hydrogen, sodium, oxygen, and sulfur.

Applications in Research and Development

Disodium 1,3-benzenedisulfonate serves as a versatile intermediate in various chemical syntheses. It is utilized in the production of dyes and pigments, where the sulfonate groups enhance water solubility. In the pharmaceutical industry, it is used as a starting material or intermediate for the synthesis of active pharmaceutical ingredients.[\[3\]](#)[\[5\]](#) The compound also finds application as a dispersing agent in the textile and paper industries.[\[2\]](#) Its derivative, 4,5-dihydroxy-1,3-benzenedisulfonic acid disodium salt (Tiron), is employed in analytical chemistry and as an intermediate in pharmaceutical development.[\[11\]](#)

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